

An In-depth Technical Guide to the Safety and Handling of Acetone Phenylhydrazone

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Compound of Interest

Compound Name: *Acetone phenylhydrazone*

Cat. No.: *B1666501*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **acetone phenylhydrazone**, a compound utilized in various chemical syntheses. Due to the limited availability of specific quantitative toxicity data for **acetone phenylhydrazone**, this document also includes relevant data for its precursor compounds, acetone and phenylhydrazine, to offer a thorough understanding of potential hazards.

Hazard Identification and Classification

Acetone phenylhydrazone is classified as a hazardous chemical. The primary hazards associated with this compound are skin irritation, serious eye irritation, and potential respiratory irritation.[\[1\]](#)[\[2\]](#)

GHS Hazard Statements:

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Precautionary Statements:

A comprehensive list of precautionary statements can be found in the safety data sheet and includes recommendations to avoid breathing dust/fume/gas/mist/vapors/spray, to wash skin thoroughly after handling, and to wear protective gloves, clothing, eye, and face protection.[1]

Physical and Chemical Properties

While some specific physical and chemical properties for **acetone phenylhydrazone** are not readily available, information for its parent compounds is provided below.

Property	Acetone	Phenylhydrazine	Acetone Phenylhydrazone
Molecular Formula	C ₃ H ₆ O	C ₆ H ₈ N ₂	C ₉ H ₁₂ N ₂
Molecular Weight	58.08 g/mol [3]	108.14 g/mol	148.21 g/mol [4]
Appearance	Clear, colorless liquid[3]	Pale yellow crystals or oily liquid[5]	No data available
Boiling Point	56 °C (133 °F)[3]	243.5 °C	No data available
Melting Point	-95.6 °C (-140 °F)[3]	19.5 °C (66 °F)[5]	No data available
Flash Point	-20 °C (-4 °F)[3]	89 °C (192 °F)[5]	No data available
Solubility	Soluble in water[3]	Soluble in alcohol[5]	No data available

Toxicological Data

Specific quantitative toxicological data for **acetone phenylhydrazone**, such as LD50 and LC50 values, are not available in the reviewed literature.[2][6] Therefore, the toxicological data for the precursor compounds are presented to provide an indication of potential hazards.

Phenylhydrazine and its derivatives are noted to be local irritants and can cause a range of adverse health effects, including damage to the liver, kidneys, and red blood cells.[7]

Compound	Route	Species	LD50/LC50
Acetone	Oral	Rat	5800 mg/kg[8]
Inhalation	Rat	50100 mg/m ³ (8 hours)[8]	
Dermal	Rabbit	20000 mg/kg	
Phenylhydrazine Hydrochloride	Oral	Mouse	2100 mg/kg[7]
Intraperitoneal	Rat	161 mg/kg[7]	

Occupational Exposure Limits

There are no established occupational exposure limits (PEL, TLV) specifically for **acetone phenylhydrazone**.^[2] The following table provides the limits for acetone.

Compound	Regulatory Agency	Exposure Limit
Acetone	OSHA (PEL)	1000 ppm (8-hour TWA)[3]
NIOSH (REL)		250 ppm (10-hour TWA)[3]
ACGIH (TLV)		500 ppm (8-hour TWA); 750 ppm (STEL)[3]

Experimental Protocol: Synthesis of Acetone Phenylhydrazone

The synthesis of **acetone phenylhydrazone** is achieved through the condensation reaction of acetone and phenylhydrazine.

Materials:

- Phenylhydrazine
- Acetone

- Glacial Acetic Acid
- Water
- Diethyl ether or other suitable extraction solvent
- Anhydrous potassium carbonate or sodium sulfate for drying

Procedure:

- In a suitable reaction vessel, dissolve phenylhydrazine in glacial acetic acid.
- Dilute the solution with water.
- Slowly add acetone to the mixture while stirring.
- Continue to stir the reaction mixture. The product, **acetone phenylhydrazone**, may separate as an oily layer.
- Extract the product from the aqueous layer using a suitable organic solvent such as diethyl ether.
- Separate the organic layer and dry it over an anhydrous drying agent (e.g., potassium carbonate or sodium sulfate).
- Remove the solvent under reduced pressure to obtain the crude product.
- The product can be further purified by distillation under reduced pressure if necessary.

Safety and Handling Precautions

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of vapors.[\[6\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile or latex, with double gloving recommended when handling phenylhydrazine).[6][9] A lab coat or chemical-resistant suit should be worn to prevent skin contact.[9]
- Respiratory Protection: If working outside of a fume hood or if vapor concentrations are high, use a NIOSH-approved respirator with an appropriate cartridge.[6]

Handling:

- Avoid all personal contact with the chemical, including inhalation and skin contact.[7]
- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke in the work area.
- Keep away from heat, sparks, and open flames.[10]
- Ground and bond containers and receiving equipment to prevent static discharge.

Storage and Disposal

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[6]
- Keep away from incompatible materials such as strong oxidizing agents.[2]
- Protect from light and air, as phenylhydrazine and its derivatives can be sensitive to both.[7][10]

Disposal:

- Dispose of **acetone phenylhydrazone** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[7]

- One method of disposal is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[11] Do not dispose of down the drain or in the general waste.[12]

Emergency Procedures

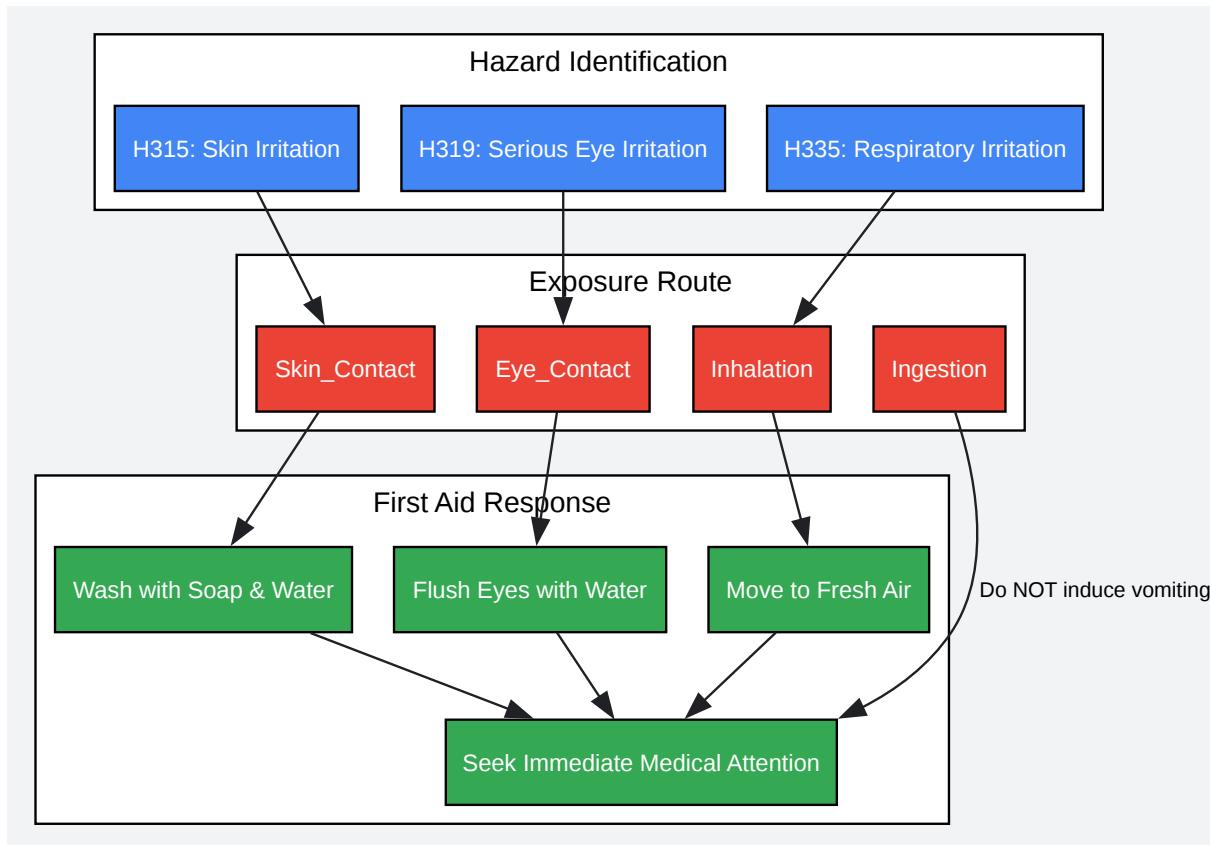
First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[6]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

Accidental Release Measures:

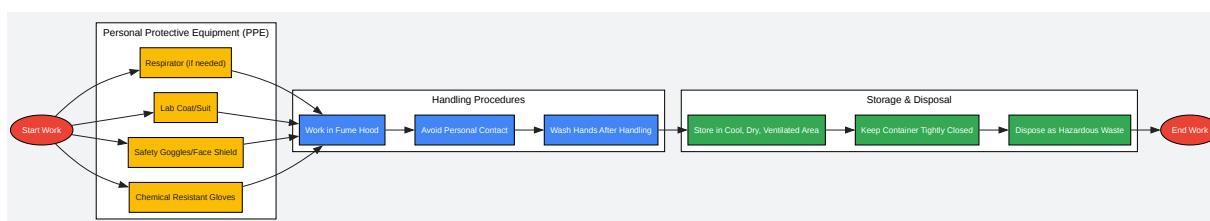
- Evacuate the area and eliminate all ignition sources.[12]
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material (e.g., sand, vermiculite).[12]
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[12]
- Ventilate the area and wash the spill site after material pickup is complete.[12]

Visualizations



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Caption: Hazard Identification and First Aid Response Workflow for **Acetone Phenylhydrazone**.



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Caption: Recommended Laboratory Workflow for Handling **Acetone Phenylhydrazone**.

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